

AZD3514 stability in DMSO at -20°C and -80°C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD3514

Cat. No.: B612185

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AZD3514 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability of **AZD3514** when stored in Dimethyl Sulfoxide (DMSO) at -20°C and -80°C.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for AZD3514 stock solutions in DMSO?

The stability of **AZD3514** in DMSO is dependent on the storage temperature. While supplier recommendations vary slightly, storing at -80°C provides longer-term stability. For a stock solution, storage at -80°C is viable for at least one to two years.^{[1][2]} If stored at -20°C, the recommended duration is shorter, ranging from one month to one year.^{[1][2]} It is always recommended to aliquot stock solutions to prevent repeated freeze-thaw cycles.^[2]

Q2: Why is there a discrepancy in the stability data between different suppliers?

The storage recommendations provided by different commercial suppliers can vary. This may be due to differences in their internal stability testing protocols, the formulation of the compound, or the purity of the DMSO used. For maximum consistency, it is advisable to adhere to the storage guidelines provided on the product-specific datasheet that accompanies your compound.

Q3: What are the best practices for preparing and storing **AZD3514** DMSO stock solutions to ensure maximum stability?

To maximize the shelf-life of your **AZD3514** stock solution, follow these best practices:

- **Use High-Quality DMSO:** Use fresh, anhydrous, high-purity DMSO to prepare the solution. Moisture in DMSO can reduce the solubility and stability of the compound.
- **Ensure Complete Dissolution:** If precipitation occurs during preparation, gentle warming and/or sonication can be used to ensure the compound is fully dissolved.
- **Aliquot Solutions:** After preparation, divide the stock solution into smaller, single-use aliquots. This practice minimizes the number of freeze-thaw cycles the main stock undergoes, which can degrade the compound over time.
- **Proper Sealing:** Ensure vials are sealed tightly to prevent moisture from entering and to avoid DMSO absorption of water from the air.
- **Fresh Working Solutions:** For the most reliable experimental results, it is recommended to prepare fresh working solutions from the stock solution on the day of use.

Summary of **AZD3514** Stability in DMSO

The following table summarizes the storage duration for **AZD3514** in a DMSO solvent as recommended by various suppliers.

| Storage Temperature | MedchemExpress | Selleck Chemicals |
|---------------------|----------------|-------------------|
| -20°C | 1 year | 1 month |
| -80°C | 2 years | 1 year |

Note: The solid, powdered form of **AZD3514** is stable for at least 4 years when stored at -20°C.

Experimental Protocols

Protocol for Preparation of AZD3514 Stock Solution

This protocol outlines the steps for preparing a concentrated stock solution of **AZD3514** in DMSO for research use.

Materials:

- **AZD3514** (crystalline solid)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

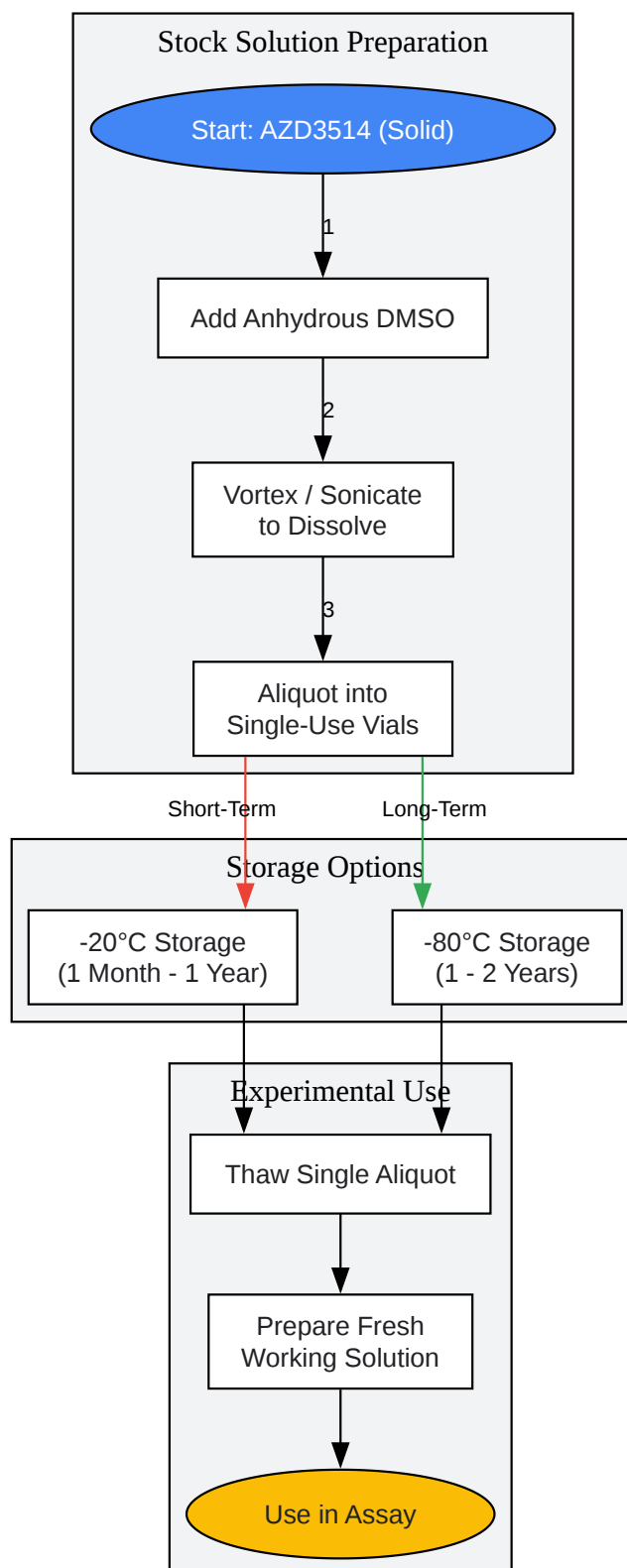
Methodology:

- **Pre-warming:** Allow the vial of solid **AZD3514** and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Calculation:** Determine the required volume of DMSO to add to the solid **AZD3514** to achieve the desired stock concentration (e.g., 10 mM or 100 mg/mL). **AZD3514** is soluble in DMSO at concentrations of ≥ 100 mg/mL.
- **Dissolution:** Add the calculated volume of DMSO to the vial containing the **AZD3514** powder.
- **Mixing:** Cap the vial securely and vortex thoroughly until the solid is completely dissolved. If needed, use a sonicator bath for a few minutes to aid dissolution.
- **Aliquoting:** Dispense the stock solution into single-use volumes in sterile, tightly sealed cryovials. The aliquot volume should be based on the typical needs of your experiments.
- **Storage:** Immediately place the aliquots in a freezer set to the desired temperature (-20°C for short-term or -80°C for long-term storage).

- Labeling: Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent used.

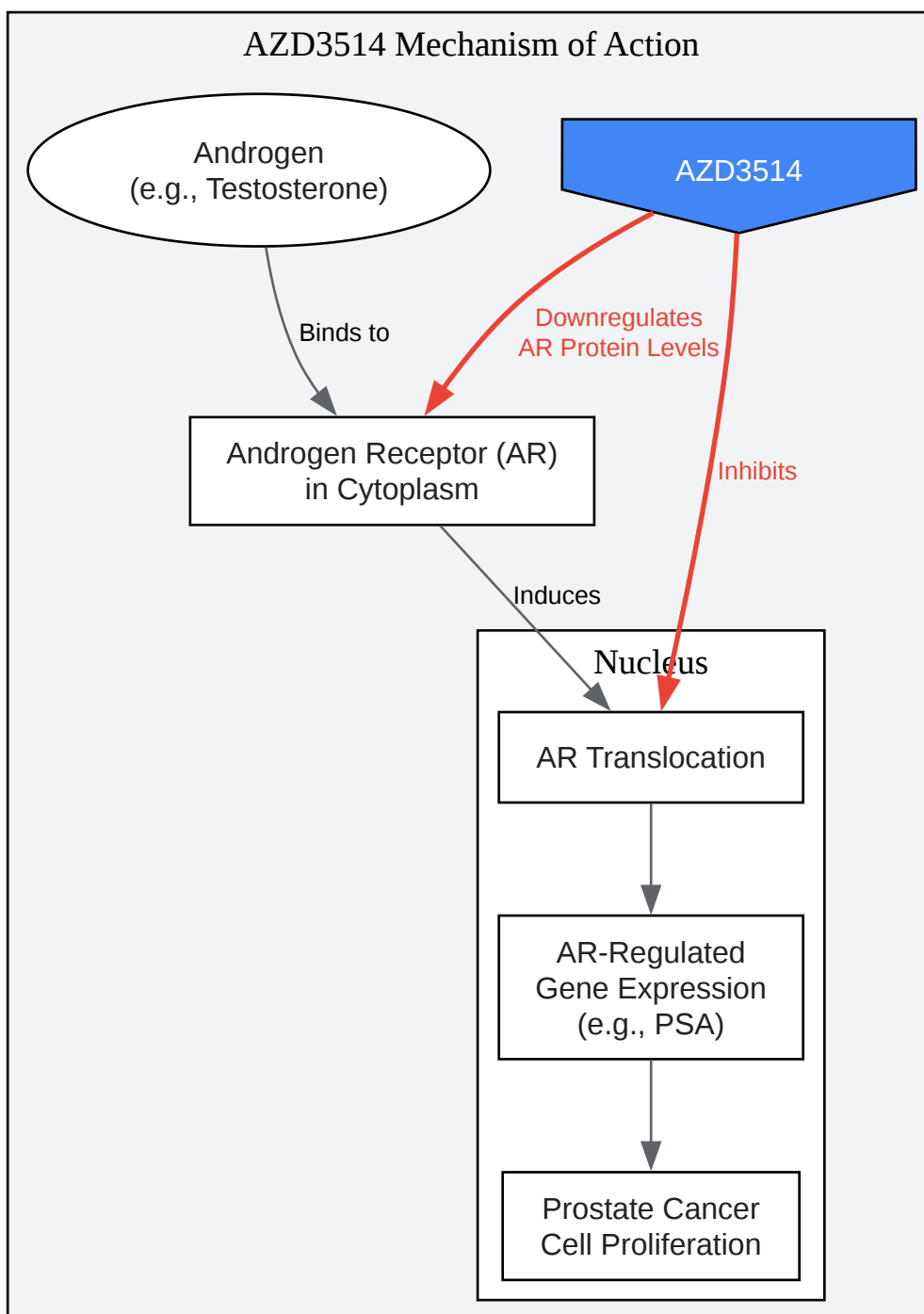
Workflow and Signaling Diagrams

The following diagrams illustrate key processes related to the handling and mechanism of **AZD3514**.



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Caption: Workflow for preparing and storing **AZD3514** stock solutions.



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Caption: Simplified signaling pathway showing **AZD3514**'s inhibitory action.

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References

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- 2. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [AZD3514 stability in DMSO at -20°C and -80°C]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b612185#azd3514-stability-in-dms0-at-20-c-and-80-c\]](https://www.benchchem.com/product/b612185#azd3514-stability-in-dms0-at-20-c-and-80-c)

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